

Tyrphostin AG 528 off-target effects in experiments

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Compound of Interest

Compound Name: Tyrphostin AG 528

Cat. No.: B15613080

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Technical Support Center: Tyrphostin AG 528

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using **Tyrphostin AG 528** in their experiments.

Frequently Asked Questions (FAQs)

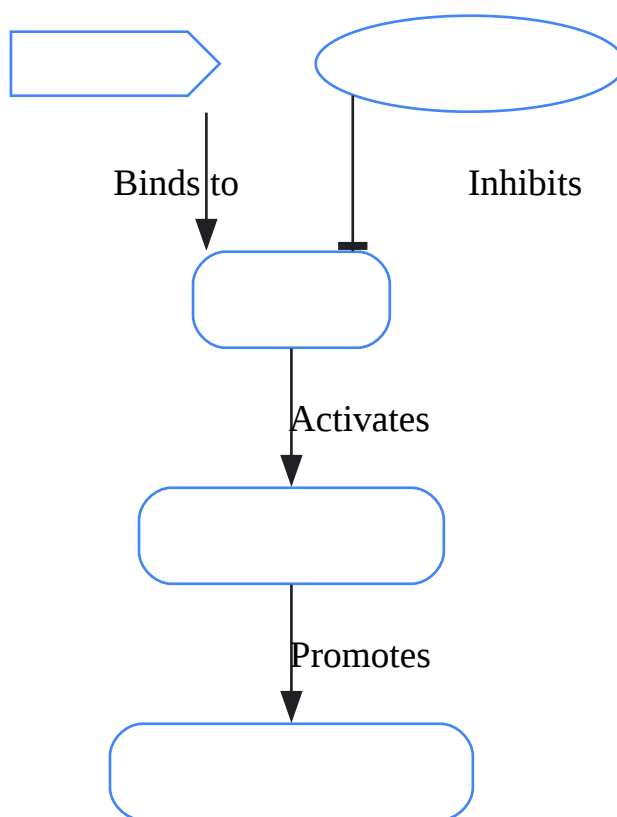
Q1: What are the primary targets of **Tyrphostin AG 528**?

Tyrphostin AG 528 is a protein tyrosine kinase inhibitor primarily targeting the Epidermal Growth Factor Receptor (EGFR) and ErbB2 (also known as HER2).^{[1][2]} Its inhibitory potency against these targets is summarized in the table below.

Target	IC50 Value
EGFR	4.9 μ M
ErbB2 (HER2)	2.1 μ M

Data from in vitro kinase assays.^{[1][2]}

The inhibition of EGFR and ErbB2 blocks downstream signaling pathways involved in cell proliferation and survival.



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Figure 1: Inhibition of EGFR/ErbB2 signaling by **Tyrphostin AG 528**.

Q2: My cells are arresting in the G1 phase of the cell cycle, even at low concentrations of **Tyrphostin AG 528**. Is this an expected off-target effect?

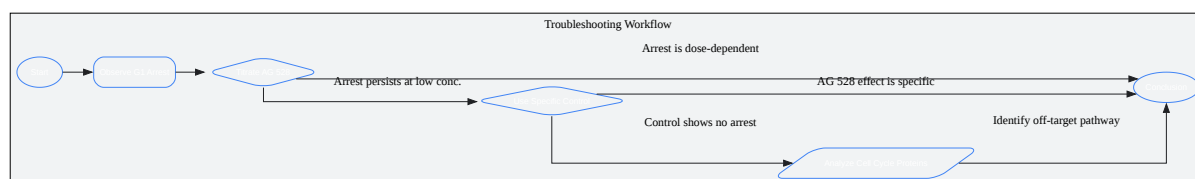
While the primary targets of **Tyrphostin AG 528** are EGFR and ErbB2, other members of the tyrphostin family have been observed to induce cell cycle arrest.[3] For example, tyrphostins AG494 and AG1478 have been shown to cause G1 phase arrest in cancer cell lines.[3] It is plausible that **Tyrphostin AG 528** could have similar off-target effects on cell cycle regulatory proteins.

Troubleshooting Guide: Unexpected Cell Cycle Arrest

If you observe unexpected cell cycle arrest, consider the following troubleshooting steps:

- Titrate the concentration of **Tyrphostin AG 528**: Determine the minimal concentration required to inhibit your primary target without significantly affecting the cell cycle.

- Use a more specific EGFR/ErbB2 inhibitor as a control: Comparing the effects of **Tyrphostin AG 528** with a structurally different and more selective inhibitor can help determine if the observed cell cycle arrest is due to off-target effects.
- Analyze key cell cycle proteins: Perform western blotting for key G1 phase regulators such as cyclin D1, cyclin E, CDK4, and CDK6, and the CDK inhibitor p27Kip1 to see if their expression or phosphorylation status is altered.



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